

An In-depth Technical Guide on the Melting and Boiling Points of Hexaethylbenzene

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Compound of Interest

Compound Name: Hexaethylbenzene

Cat. No.: B1594043

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This technical guide provides a comprehensive overview of the melting and boiling points of **hexaethylbenzene**, tailored for researchers, scientists, and drug development professionals. The document details these fundamental physical properties, outlines the experimental protocols for their determination, and presents a logical workflow for these procedures.

Physicochemical Properties of Hexaethylbenzene

Hexaethylbenzene is an aromatic hydrocarbon with the chemical formula $C_{18}H_{30}$. Accurate determination of its melting and boiling points is crucial for its application in various research and development fields, including as a high-boiling-point solvent and in the synthesis of complex organic molecules.

Data Presentation

The melting and boiling points of **hexaethylbenzene** are summarized in the table below. These values represent the temperatures at which it transitions from a solid to a liquid and from a liquid to a gas, respectively, at atmospheric pressure.

Property	Value
Melting Point	129-131 °C
Boiling Point	298 °C

Experimental Protocols for Determination of Melting and Boiling Points

The following sections describe standardized laboratory procedures for the accurate measurement of the melting and boiling points of organic compounds like **hexaethylbenzene**.

2.1. Melting Point Determination

The melting point of a crystalline solid is the temperature at which it changes state from solid to liquid. For a pure substance, this transition occurs over a narrow temperature range. The protocol described here is a common method utilizing a capillary tube and a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of dry **hexaethylbenzene** is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the powder into the sealed end, creating a sample column of 2-3 mm in height.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.
- **Purity Indication:** A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting point range.

2.2. Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. The following micro-boiling point determination method is suitable for small

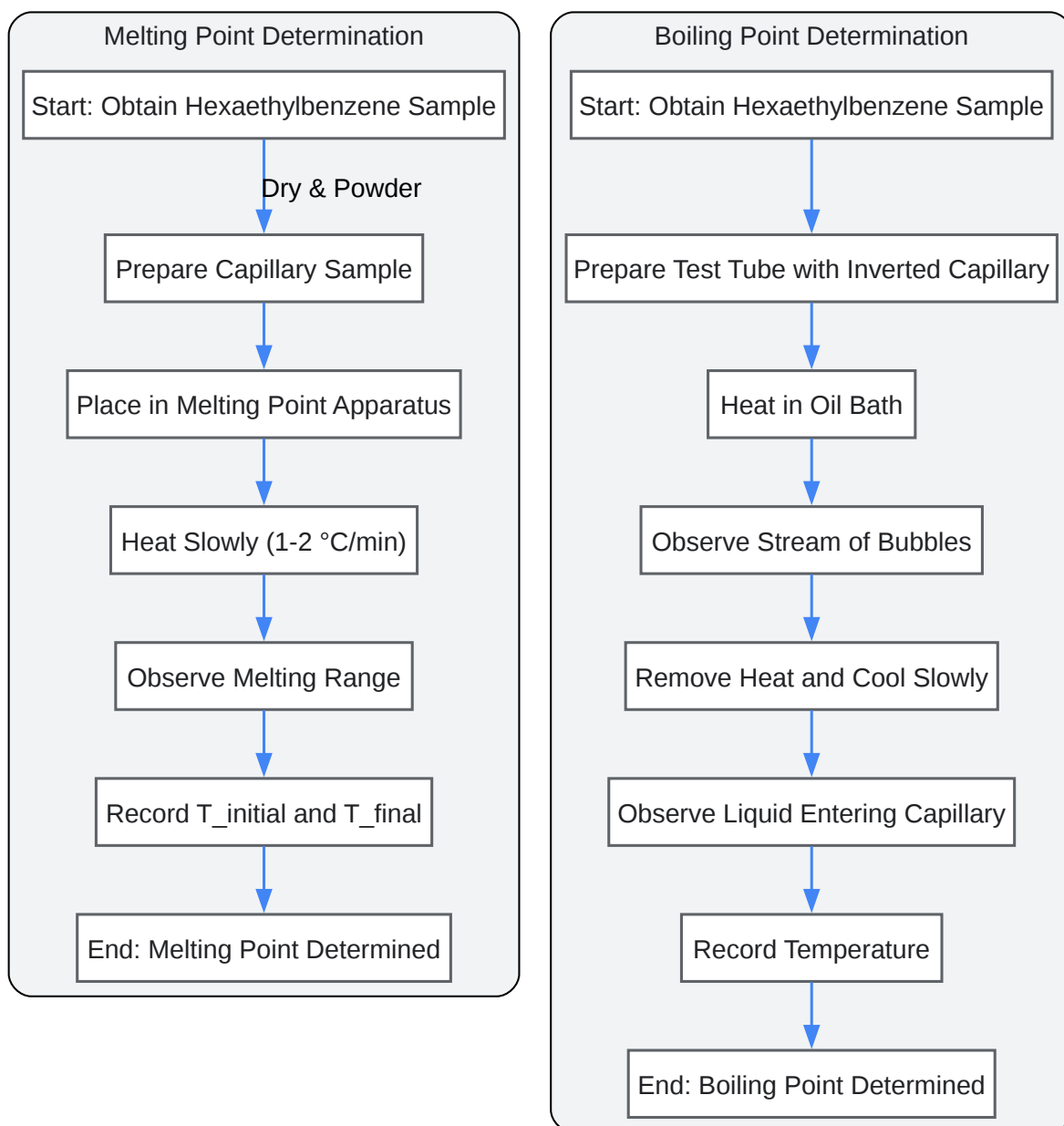
quantities of a substance.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of **hexaethylbenzene** is placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with its open end downwards.
- **Heating:** The test tube is attached to a thermometer and heated in a suitable bath (e.g., silicone oil). The heating is done slowly and with constant stirring of the bath to ensure uniform temperature distribution.
- **Observation:** As the liquid is heated, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heat is then removed.
- **Recording the Boiling Point:** The temperature is carefully monitored as the liquid cools. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube. At this point, the vapor pressure of the substance is equal to the external atmospheric pressure.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound such as **hexaethylbenzene**.



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Caption: Workflow for Melting and Boiling Point Determination.

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